

where is (+)-menthol found in nature

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: (+)-Menthol

CAS No.: 15356-60-2

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Stereoisomers of Menthol

Menthol has three chiral centers, leading to eight possible stereoisomers [1]. The table below outlines the four primary diastereomers and their characteristics.

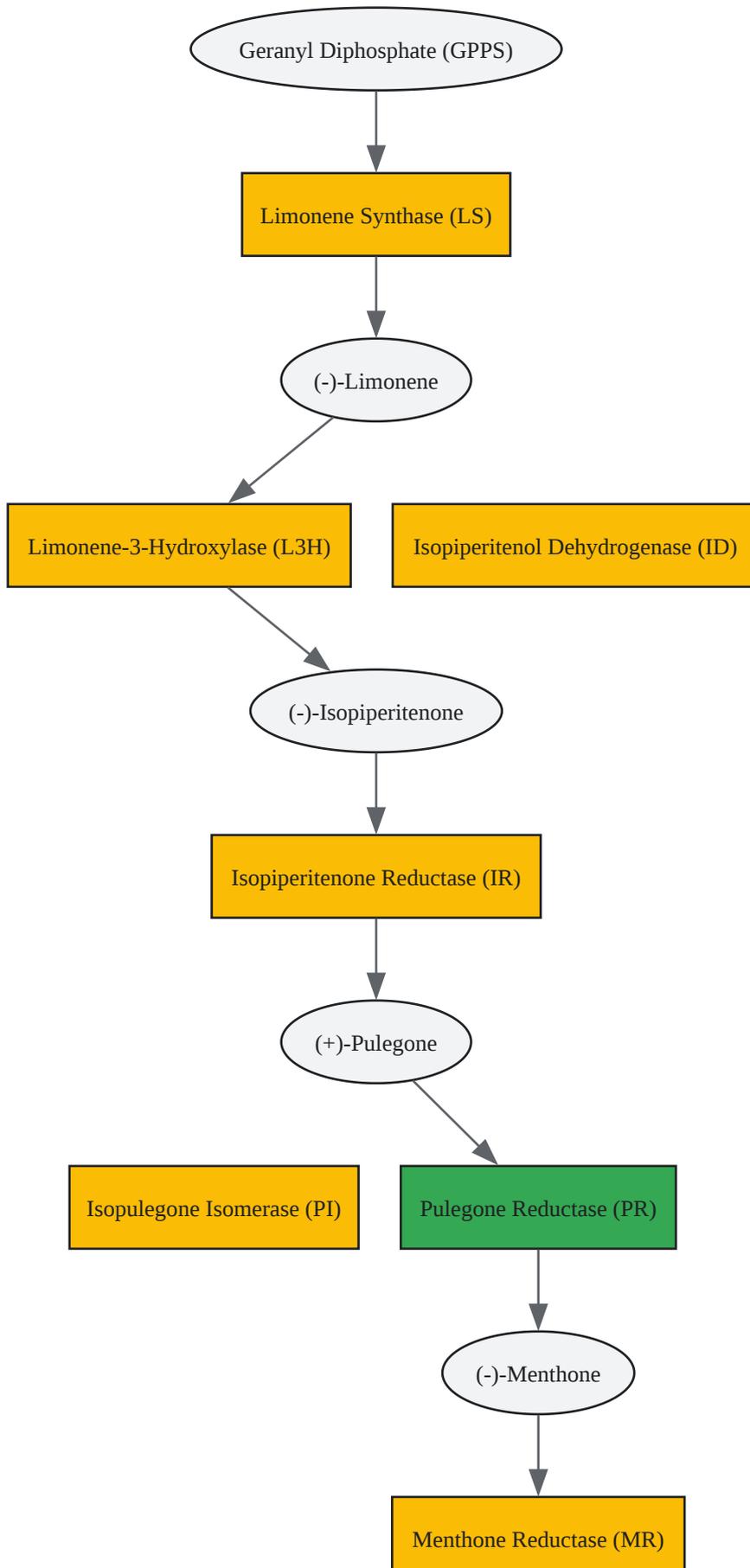
Diastereomer	Primary Natural Source	Relative Abundance & Characteristics
(-)-Menthol (Levomenthol)	Peppermint (<i>Mentha × piperita</i>), Cornmint (<i>Mentha arvensis</i>) [1] [2]	Predominant natural form ; possesses the characteristic strong cooling sensation and minty aroma [1].
(+)-Menthol	-	Extremely rare in nature ; not a significant component of mint essential oils.
(-)-Neomenthol	Peppermint, Japanese menthol [1]	A minor constituent in some natural sources.
(+)-Neomenthol	-	-
(-)-Isomenthol	-	-
(+)-Isomenthol	-	-
(-)-Neoisomenthol	-	-

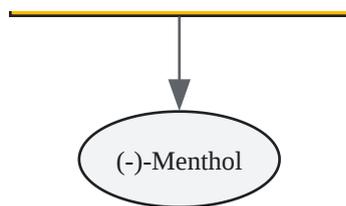
Diastereomer	Primary Natural Source	Relative Abundance & Characteristics
(+)-Neoisomenthol	-	-

Natural Occurrence and Biosynthesis

The **near-exclusive production of (-)-menthol in plants** is due to the high stereoselectivity of the biosynthetic enzymes in the mint family's glandular trichomes [3] [2] [4].

The pathway involves eight enzymatic steps, with **pulegone reductase (PR)** being a key enzyme that determines the stereochemistry of the resulting menthone and, ultimately, menthol [4] [5]. Research shows this enzyme family catalyzes a stereoselective reduction, specifically producing **(-)-menthone**, the direct precursor to **(-)-menthol** [5].





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Key biosynthetic pathway for (-)-menthol in mint, highlighting stereoselective pulegone reductase (PR) step [3] [4] [5].

Experimental Analysis and Detection

For researchers requiring definitive identification and quantification of **(+)-menthol**, the following analytical approaches are recommended.

1. Sample Preparation and Essential Oil Extraction

- **Plant Material:** Fresh or dried aerial parts of *Mentha* species (e.g., *M. piperita*, *M. arvensis*), with focus on glandular trichomes [2] [4].
- **Extraction Method:** **Steam distillation** is standard for industrial-scale isolation [1] [6]. For analytical purposes, **solid-phase microextraction (SPME)** or solvent extraction of leaf discs can be used [4].

2. Separation and Quantification of Enantiomers

- **Gas Chromatography (GC):** The primary tool for essential oil analysis.
- **Critical Requirement:** Use a **chiral stationary phase GC column** (e.g., cyclodextrin-based). Achiral columns separate compounds by boiling point/polarity but cannot resolve enantiomers.
- **Detection:** Couple with **Mass Spectrometry (MS)** for definitive identification [4].

3. Protocol for Chiral GC-MS Analysis

- **Column:** Chiral stationary phase (e.g., γ -cyclodextrin).
- **Temperature Program:** Ramp from 60°C to 220°C at 2°C per minute [4].
- **Standards:** Use commercially available **(-)-menthol** and synthetic **(+)-menthol** as reference standards to determine retention times.
- **Quantification:** Compare peak areas of samples against calibration curves from reference standards.

The search results do not report specific natural sources with high **(+)-menthol** content. Its presence, if any, would be in trace amounts detectable only with chiral analytical methods.

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